

Technical Guide on the Safe Handling of Crotonaldehyde 2,4-Dinitrophenylhydrazone-d3

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Compound of Interest

Compound Name: Crotonaldehyde 2,4-Dinitrophenylhydrazone-d3

Cat. No.: B1147570

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety and handling procedures for **Crotonaldehyde 2,4-Dinitrophenylhydrazone-d3**. Due to the limited availability of specific safety data for this deuterated compound, this guide extrapolates information from its non-deuterated analogue, Crotonaldehyde 2,4-dinitrophenylhydrazone, and the highly toxic precursor, Crotonaldehyde. The chemical properties and reactivity of deuterated compounds are nearly identical to their non-deuterated counterparts, making this a valid approach for ensuring laboratory safety.

Introduction

Crotonaldehyde 2,4-Dinitrophenylhydrazone-d3 is the deuterated form of Crotonaldehyde 2,4-dinitrophenylhydrazone. It is primarily utilized as an internal standard or tracer in quantitative analyses such as NMR, GC-MS, or LC-MS. The deuterium labeling provides a distinct mass signature, allowing for accurate quantification in complex biological matrices.

The safety profile of **Crotonaldehyde 2,4-Dinitrophenylhydrazone-d3** is principally determined by two factors: the inherent hazards of the 2,4-dinitrophenylhydrazine moiety and the toxicity of the parent aldehyde, crotonaldehyde. 2,4-Dinitrophenylhydrazine and its derivatives are known to be flammable solids and can be explosive when dry.^{[1][2][3][4][5]} Crotonaldehyde is a highly toxic, flammable, and corrosive liquid that can cause severe irritation and damage to the skin, eyes, and respiratory tract.^{[6][7][8][9][10][11]}

Physical and Chemical Properties

The following table summarizes the known physical and chemical properties of **Crotonaldehyde 2,4-Dinitrophenylhydrazone-d3** and its parent compounds.

Property	Crotonaldehyde 2,4- Dinitrophenylhydra zone-d3	Crotonaldehyde 2,4- Dinitrophenylhydra zone	Crotonaldehyde
CAS Number	259824-64-1	1527-96-4	4170-30-3 (mixture of isomers)
Molecular Formula	C ₁₀ H ₇ D ₃ N ₄ O ₄	C ₁₀ H ₁₀ N ₄ O ₄	C ₄ H ₆ O
Molecular Weight	253.23 g/mol	250.21 g/mol	70.09 g/mol
Appearance	Not specified (likely a reddish-orange solid)	Reddish-orange crystalline powder	Colorless to pale yellow liquid
Melting Point	184-188°C	192-195°C	-76°C
Boiling Point	406.1°C at 760 mmHg	Not available	104°C
Flash Point	199.4°C	Not available	13°C
Density	1.4 g/cm ³	Not available	0.853 g/mL at 20°C
Solubility	Not specified	Insoluble in water	Slightly soluble in water

Hazard Identification and Toxicity

The primary hazards associated with **Crotonaldehyde 2,4-Dinitrophenylhydrazone-d3** are inferred from its non-deuterated analogue and crotonaldehyde.

Hazard Class	Crotonaldehyde 2,4-Dinitrophenylhydrazone	Crotonaldehyde
GHS Pictograms	Warning Flammable Solid, Skin Irritant, Eye Irritant[1][2]	Danger Highly Flammable Liquid and Vapor, Toxic if Swallowed, Fatal in Contact with Skin or if Inhaled, Causes Skin Irritation, Causes Serious Eye Damage, May Cause Respiratory Irritation, Suspected of Causing Genetic Defects, Causes Damage to Organs through Prolonged or Repeated Exposure, Very Toxic to Aquatic Life[7][10][12][13]
Hazard Statements	H228: Flammable solid H315: Causes skin irritation H319: Causes serious eye irritation[1][2] Note: May be explosive when dry[1][2][4][5]	H225: Highly flammable liquid and vapor H301+H311: Toxic if swallowed or in contact with skin H330: Fatal if inhaled H315: Causes skin irritation H318: Causes serious eye damage H335: May cause respiratory irritation H341: Suspected of causing genetic defects H373: May cause damage to organs through prolonged or repeated exposure H400: Very toxic to aquatic life[10][12][13]
Acute Toxicity (Oral)	No data available	LD50 Oral - Mouse - 240 mg/kg[12]
Acute Toxicity (Inhalation)	No data available	LC50 Inhalation - Rat - 4 h - 0.3 mg/l[12]
Acute Toxicity (Dermal)	No data available	Fatal in contact with skin[7][10]

Carcinogenicity

No data available

IARC Group 3: Not classifiable
as to its carcinogenicity to
humans^[12]

Experimental Protocols

The following is a general procedure for the synthesis of dinitrophenylhydrazones, which can be adapted for Crotonaldehyde-d3. All work must be conducted in a certified chemical fume hood.

Brady's Test for Aldehydes and Ketones:

- **Preparation of Brady's Reagent:** Dissolve 1 g of 2,4-dinitrophenylhydrazine in 2 mL of concentrated sulfuric acid. To this solution, cautiously add 15 mL of ethanol.
- **Reaction:** In a separate test tube, dissolve a small amount of the carbonyl compound (in this case, Crotonaldehyde-d3) in a minimal amount of ethanol.
- **Precipitation:** Add the prepared Brady's reagent to the solution of the carbonyl compound. A yellow, orange, or red precipitate of the dinitrophenylhydrazone should form almost immediately.
- **Isolation:** If necessary, the reaction mixture can be gently warmed on a water bath for a few minutes. Allow the mixture to cool, and collect the crystalline product by vacuum filtration.
- **Purification:** The collected crystals should be washed with a small amount of cold ethanol and can be further purified by recrystallization from a suitable solvent like ethanol or n-butyl alcohol.

Safe Handling and Storage

Due to the hazardous nature of this compound and its precursor, strict adherence to safety protocols is mandatory.

5.1 Personal Protective Equipment (PPE)

- **Eye Protection:** Chemical safety goggles or a face shield are required.

- **Hand Protection:** Wear chemical-resistant gloves (e.g., nitrile or neoprene).
- **Skin and Body Protection:** A lab coat is mandatory. For larger quantities or in case of a spill, a chemical-resistant apron or suit may be necessary.
- **Respiratory Protection:** All handling of the solid compound and its solutions should be performed in a chemical fume hood. If there is a risk of dust generation, a respirator with a particulate filter may be required.

5.2 Engineering Controls

- All work with **Crotonaldehyde 2,4-Dinitrophenylhydrazone-d3** must be conducted in a well-ventilated laboratory, preferably within a certified chemical fume hood.
- Use non-sparking tools and equipment, especially when handling the dry solid.[\[4\]](#)
- Ensure that an eyewash station and safety shower are readily accessible.

5.3 Storage

- Store in a cool, dry, well-ventilated area away from heat, sparks, open flames, and other ignition sources.[\[2\]](#)[\[4\]](#)
- Crucially, 2,4-dinitrophenylhydrazone and its derivatives must be stored wet with water (typically containing at least 30% water) to prevent the risk of explosion.[\[3\]](#)[\[5\]](#)[\[14\]](#)[\[15\]](#)[\[16\]](#) Regularly check the moisture content and re-wet as necessary.
- Keep the container tightly closed.
- Store separately from oxidizing agents and other incompatible materials.[\[4\]](#)

5.4 Spill and Disposal Procedures

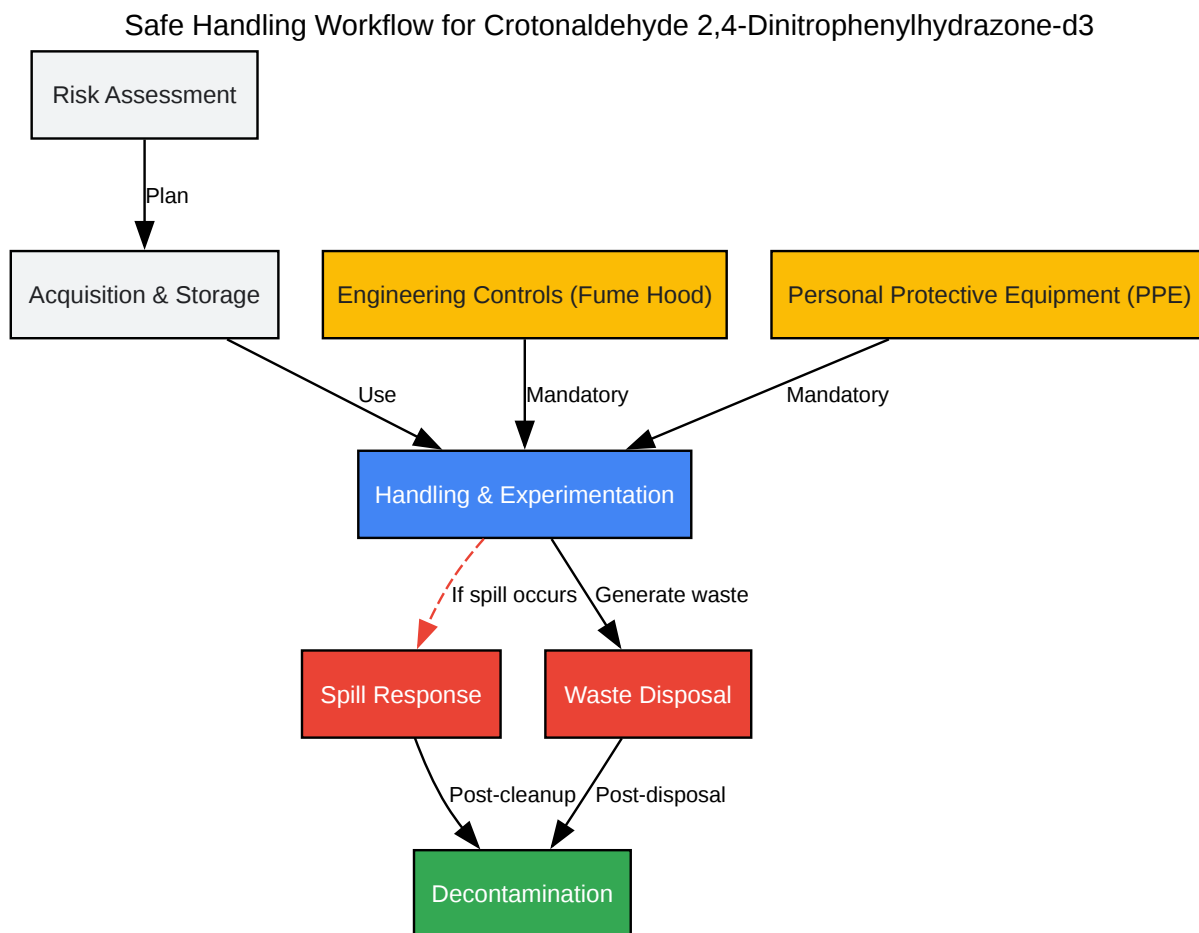
- **Spills:** In case of a spill, evacuate the area. Wearing appropriate PPE, cover the spill with an inert absorbent material (e.g., sand or vermiculite).[\[15\]](#) Carefully sweep up the material, avoiding dust generation, and place it in a sealed container for disposal.[\[16\]](#)

- Disposal: Dispose of waste as hazardous material in accordance with local, state, and federal regulations.^[4]^[14] Do not dispose of down the drain or in regular trash.

First Aid Measures

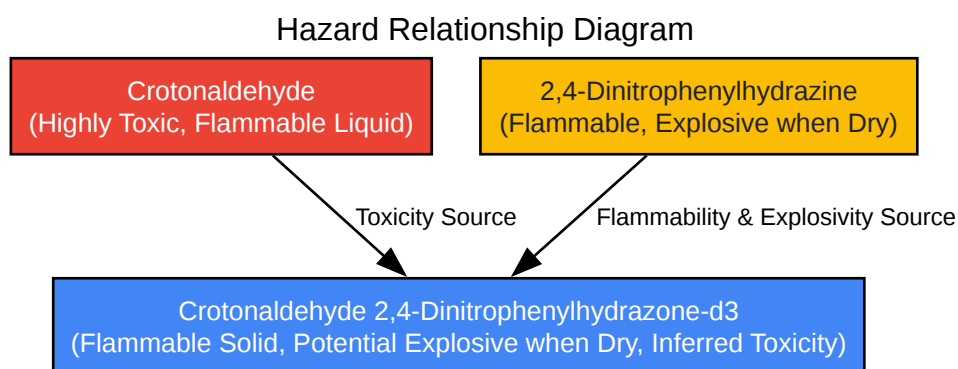
- Inhalation: Move the person to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.
- Skin Contact: Immediately remove contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation persists.^[2]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally.^[2] Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

Workflow and Relationship Diagrams



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Caption: A logical workflow for the safe handling of hazardous chemical compounds.



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Caption: Relationship of hazards from precursors to the final deuterated compound.

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